functionalization of pyridine ring in 8-methoxyquinoline scaffolds

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Compound of Interest

Compound Name:	*3,4-Dibromo-5-chloro-8-methoxyquinoline*
CAS No.:	*1209146-93-9*
Cat. No.:	*B566763*

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This guide outlines the strategic functionalization of the pyridine ring (positions C2, C3, and C4) within 8-methoxyquinoline (8-MQ) scaffolds.

The 8-methoxyquinoline scaffold presents a unique dichotomy in reactivity: the 8-methoxy group renders the benzene ring electron-rich and prone to electrophilic attack (at C5/C7), while the pyridine ring remains electron-deficient. Consequently, traditional electrophilic aromatic substitution (S_EAr) fails to functionalize the pyridine ring, necessitating the use of radical (Minisci), nucleophilic (S_NAr/Reissert), or transition-metal catalyzed (C-H activation) methodologies.

Part 1: Strategic Analysis & Reactivity Map

Before initiating synthesis, one must understand the electronic landscape imposed by the 8-methoxy substituent.

- C2 (Ortho to N): The most electrophilic site. Ideal for nucleophilic attack (via N-oxide) or radical alkylation (Minisci).

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- C3 (Meta to N): The "dead zone" for nucleophiles and radicals. Access requires Ir-catalyzed borylation (sterically driven) or Pd-catalyzed arylation.
- C4 (Para to N): Competes with C2 for radical attack. Selectivity is often pH-dependent or controlled by steric blocking at C2.
- C5/C7 (Benzene Ring): Highly activated by the 8-OMe group. Warning: Electrophilic reagents (Br_2, HNO_3) will preferentially attack here unless the pyridine ring is pre-activated (e.g., as an N-oxide).

Decision Matrix: Selecting the Protocol

Target Position	Primary Methodology	Key Reagents	Selectivity Driver
C2	Photoredox Minisci Alkylation	R-COOH, Ir/Ru Catalyst, Blue LED	Radical nucleophilicity + Protonated N
C2	Reissert-Henze (Cyanation)	mCPBA, TMSCN/PhCOCl	Activation of N-O bond
C3	Ir-Catalyzed C-H Borylation	$[Ir(OMe)(cod)]_2$, dtbpy, B_2pin_2	Sterics (C3 is distal to N and OMe)
C4	Radical Substitution (Modified)	R-X, Photocatalyst, Acid	Steric blocking of C2 or electronic tuning

Part 2: Detailed Protocols

Protocol A: C2-Selective Alkylation (Photoredox Minisci)

Target: Introduction of alkyl/cycloalkyl groups at C2.

This method utilizes visible light to generate alkyl radicals from carboxylic acids or redox-active esters. It is superior to traditional Ag/persulfate Minisci conditions which are often too harsh for the electron-rich 8-methoxy ring.

Reagents & Equipment:

- Substrate: 8-Methoxyquinoline (1.0 equiv)

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- Radical Precursor: Alkyl carboxylic acid (2.0 equiv) or N-hydroxyphthalimide (NHP) ester.
- Catalyst: $[Ir(dF(CF_3)ppy)_2(dtbbpy)]PF_6$ (1-2 mol%)
- Oxidant: $(NH_4)_2S_2O_8$ (2.0 equiv) or selectfluor (if using carboxylic acids directly).
- Solvent: DMSO or MeCN:H_2O (1:1).
- Light Source: Blue LED (450 nm).

Step-by-Step Workflow:

- Preparation: In an 8 mL vial equipped with a stir bar, dissolve 8-methoxyquinoline (0.5 mmol) and the alkyl carboxylic acid (1.0 mmol) in DMSO (2.0 mL).
- Catalyst Addition: Add the Ir-photocatalyst (1 mol%) and $(NH_4)_2S_2O_8$ (1.0 mmol).
- Degassing: Sparge the solution with Argon for 10 minutes to remove oxygen (critical for radical lifetime).
- Irradiation: Seal the vial and irradiate with Blue LEDs at room temperature (fan cooling recommended to maintain ~25°C) for 12–24 hours.
- Workup: Dilute with EtOAc, wash with saturated $NaHCO_3$ (to remove unreacted acid) and brine.
- Purification: Flash column chromatography (Hexane/EtOAc). The 8-OMe group aids separation from trace C4 isomers due to distinct polarity.

Mechanistic Insight: The 8-methoxyquinoline is protonated in situ (or by added TFA), activating the C2 position. The photocatalyst generates an alkyl radical (

) via oxidative decarboxylation.

attacks the electron-deficient C2. The 8-OMe group does not interfere electronically but ensures the benzene ring remains inert to the nucleophilic radical.

Protocol B: C3-Selective C-H Borylation

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Target: Introduction of Boron functionality for downstream Suzuki coupling.

Direct functionalization of C3 is challenging. Iridium-catalyzed borylation relies on steric governing.[1] The 8-OMe group blocks the "peri" positions (C8 is substituted, C7 is sterically crowded), and the N-atom deactivates C2/C8 towards the electrophilic Ir-center. Thus, C3 (distal) is the kinetically favored site.

Reagents:

- Precursor: $[Ir(OMe)(cod)]_2$ (1.5 mol%)
- Ligand: dtbpy (4,4′-di-tert-butyl-2,2′-bipyridine) (3 mol%)
- Boron Source: B_2pin_2 (bis(pinacolato)diboron) (1.0 equiv)
- Solvent: Hexane or THF (anhydrous).

Step-by-Step Workflow:

- Catalyst Activation: In a glovebox or under strict Schlenk conditions, mix $[Ir(OMe)(cod)]_2$ and dtbpy in hexane (1 mL) for 5 mins until the solution turns dark brown (active catalyst formation).
- Reaction: Add B_2pin_2 and 8-methoxyquinoline (0.5 mmol).
- Heating: Seal and heat to 80°C for 4–16 hours.
- Monitoring: Monitor by GC-MS. The appearance of the M+126 peak indicates mono-borylation.
- Workup: Evaporate volatiles. The product is often stable enough for direct silica filtration.
- Note: The resulting 3-Bpin-8-methoxyquinoline is a versatile intermediate. It can be converted to 3-aryl, 3-halo, or 3-hydroxy derivatives.

Protocol C: C2-Cyanation via N-Oxide (Reissert-Henze)

Target: Introduction of a nitrile group (versatile for amides/acids).

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This is a two-step sequence: N-oxidation followed by nucleophilic rearrangement.

Step 1: N-Oxidation[2][3]

- Dissolve 8-methoxyquinoline in DCM.
- Add m-CPBA (1.2 equiv) at 0°C; warm to RT for 3 hours.
- Wash with NaOH to remove m-CBA. Isolate 8-methoxyquinoline N-oxide (usually a solid).

Step 2: Reissert-Henze Rearrangement

- Setup: Dissolve the N-oxide (1.0 equiv) in anhydrous DCM.
- Activation: Add TMSCN (Trimethylsilyl cyanide) (1.5 equiv).
- Acylation: Slowly add Benzoyl Chloride (BzCl) (1.2 equiv) at 0°C. Caution: Exothermic.
- Mechanism: The N-oxide attacks BzCl to form an activated N-benzoyloxy cation. Cyanide attacks C2. Elimination of benzoic acid restores aromaticity.
- Workup: Quench with $NaHCO_3$. Extract with DCM.[4]
- Result: 2-cyano-8-methoxyquinoline.

Part 3: Visualization & Mechanism

Figure 1: Functionalization Logic of 8-Methoxyquinoline

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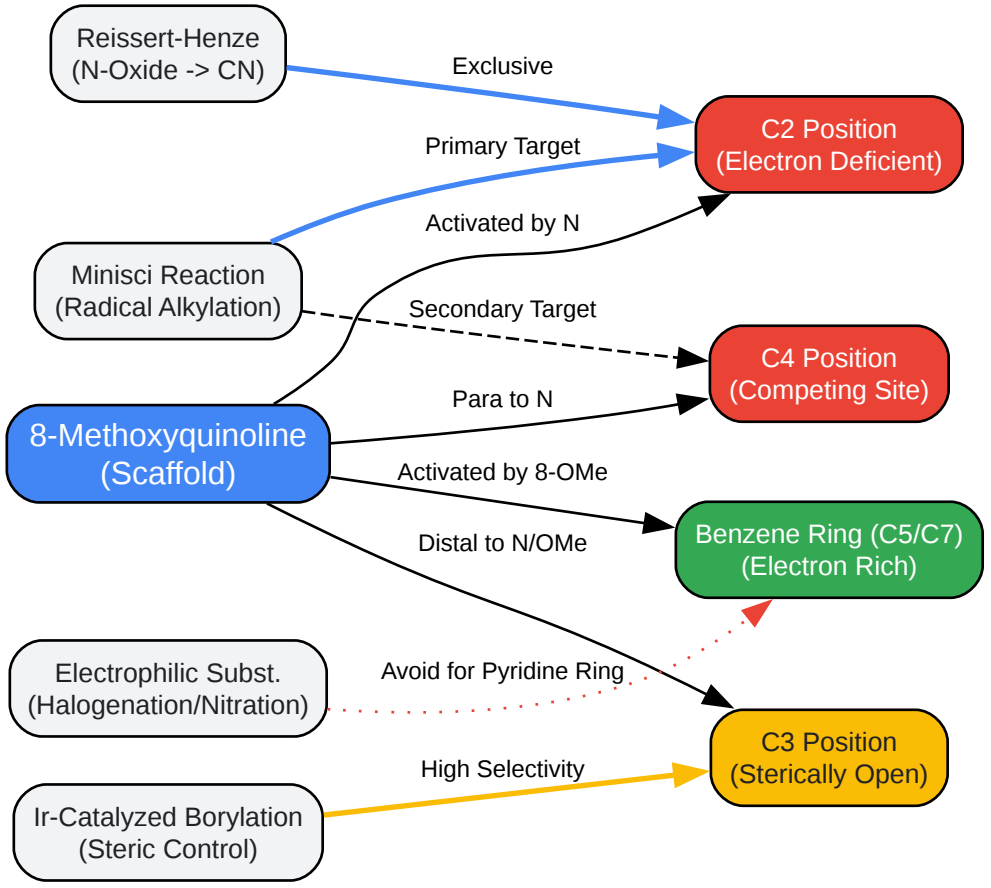

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Caption: Strategic map for site-selective functionalization. 8-OMe activates the carbocycle, requiring radical/metal methods for the heterocycle.

Figure 2: Photoredox Minisci Mechanism (C2 Alkylation)

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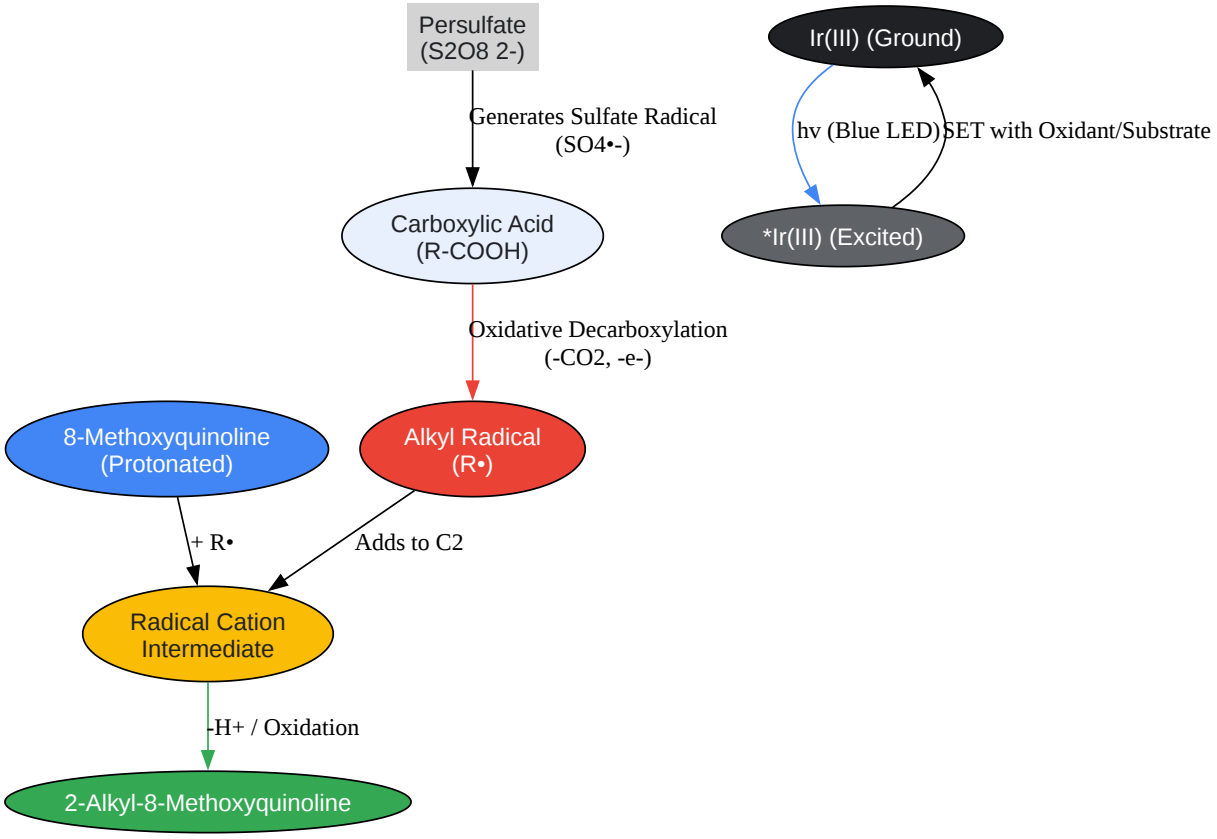

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Caption: Mechanistic flow of Photoredox Minisci alkylation. The cycle avoids harsh thermal conditions, preserving the 8-OMe group.

Part 4: Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low C2 Selectivity (C4 mixture)	Lack of steric bulk on radical; High temperature.	Lower temperature; Use bulkier radicals (t-Butyl, Adamantyl) which favor C2.
Benzene Ring Halogenation	Use of electrophilic halogen sources (e.g., NBS) without radical initiator.	Switch to radical conditions immediately. Ensure O_2 exclusion.
De-methylation (Loss of 8-OMe)	Highly acidic conditions (e.g., concentrated TFA/H_2SO_4) at high heat.	Use buffered Minisci conditions (TFA/$AgNO_3$) or Photoredox (mild pH).
No Reaction (Ir-Borylation)	Catalyst poisoning by N-atom.	Ensure dtbpy ligand is used (prevents N-binding to Ir). Increase temp to 100°C.

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